

Spectroscopic Characterization of 6-Chloro-5-Fluorobenzotriazole: A Technical Guide

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Compound of Interest

Compound Name: 6-Chloro-5-Fluorobenzotriazole

Cat. No.: B1588024

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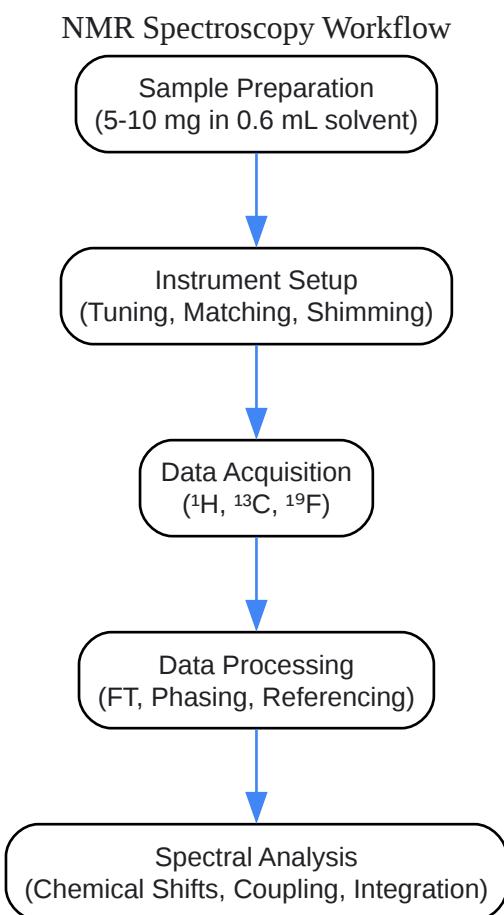
Introduction

6-Chloro-5-Fluorobenzotriazole is a halogenated benzotriazole derivative of interest in medicinal chemistry and materials science. As with any novel or specialized chemical entity, a thorough understanding of its structural and electronic properties is paramount for its application and development. Spectroscopic techniques, particularly Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy, are indispensable tools for elucidating the molecular structure and confirming the identity and purity of such compounds.

This technical guide provides a comprehensive overview of the expected spectroscopic data for **6-Chloro-5-Fluorobenzotriazole**. Due to the limited availability of published experimental spectra for this specific isomer, this guide will leverage data from the closely related and well-characterized isomer, 5-Chlorobenzotriazole, in conjunction with established principles of spectroscopy to predict and interpret the NMR and IR data for the title compound. Furthermore, detailed experimental protocols are provided to enable researchers to acquire high-quality spectroscopic data.

Molecular Structure and Expected Spectroscopic Features

The molecular structure of **6-Chloro-5-Fluorobenzotriazole**, with its unique substitution pattern on the benzene ring, gives rise to a distinct set of spectroscopic signals. The presence of chlorine and fluorine atoms, in addition to the triazole ring, influences the electronic environment of the aromatic protons and carbons, leading to characteristic chemical shifts and coupling patterns in the NMR spectra. Similarly, the vibrational modes of the various functional groups will result in a unique fingerprint in the IR spectrum.



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